

# In-Depth Technical Guide to the Physical Properties of 2-Methyl-1-pentanol

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## Compound of Interest

Compound Name: 2-Methyl-1-pentanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Methyl-1-pentanol** (CAS No: 105-30-6). The information is compiled from various scientific sources and is intended to support research, development, and quality control activities.

## Summary of Physical Properties

**2-Methyl-1-pentanol** is a colorless liquid with a mild, characteristic odor.<sup>[1][2]</sup> It is a branched-chain hexyl alcohol that finds applications as a solvent and an intermediate in the synthesis of other chemical compounds.<sup>[3]</sup> The following table summarizes its key physical properties.

Property	Value	Units	Conditions
Molecular Formula	C6H14O	-	-
Molecular Weight	102.17	g/mol	-
Boiling Point	148 - 149	°C	at 760 mmHg
Melting Point	Approximately -130 to -48.42	°C	
Density	0.824 - 0.8263	g/mL	at 20-25 °C
Water Solubility	5.96 - 8.1	g/L	at 25 °C
Vapor Pressure	1.5 - 1.92	mmHg	at 20-25 °C
Refractive Index	1.417 - 1.4182	-	at 20 °C (n <sub>20</sub> /D)
Flash Point	53 - 54	°C	Closed Cup
Vapor Density	3.5	(Air = 1)	-
Autoignition Temperature	310	°C	
Explosive Limits	1.1 - 9.6	% by volume in air	

## Detailed Physical Properties

## Molecular and Chemical Identity

- IUPAC Name: 2-Methylpentan-1-ol[3]
- Synonyms: Isohexyl alcohol, 2-Methylpentanol-1, sec-Amyl carbinol[1][2]
- CAS Number: 105-30-6[3][4]
- Molecular Formula: C6H14O[4][5]
- Molecular Weight: 102.17 g/mol [1][4][5]

## Organoleptic Properties

- Appearance: Colorless liquid.[1][3]
- Odor: Mild, sweet, fruity, and green odor.[6]

## Thermodynamic Properties

- Boiling Point: The reported boiling point of **2-Methyl-1-pentanol** at standard atmospheric pressure (760 mmHg) is consistently around 148 °C.[1][4][5][7] Some sources indicate a boiling point of 149 °C.[3][8]
- Melting Point: There is a range of reported melting points, from an estimated -48.42 °C to a range of -130 to -128 °C.[6][9] This variation may be due to the difficulty in measuring the precise melting point of a substance that can supercool.
- Flash Point: The closed-cup flash point is consistently reported as 53-54 °C.[1][2][4][5] This classifies it as a flammable liquid.[4]
- Autoignition Temperature: The autoignition temperature is reported to be 310 °C (590 °F).[1][3]
- Vapor Pressure: The vapor pressure is reported as 1.5 mmHg at 20 °C and 1.92 mmHg at 25 °C.[1][4][9][10]
- Vapor Density: The vapor density is approximately 3.5 times that of air.[4][9][10]

## Physical and Transport Properties

- Density: The density of **2-Methyl-1-pentanol** is approximately 0.824 g/mL at 25 °C and 0.8263 g/cm<sup>3</sup> at 20 °C.[1][3][4]
- Solubility:
  - In water, the solubility is reported to be between 5.96 g/L and 8.1 g/L at 25 °C.[3][9][10] One source indicates a solubility of 6000 mg/L at 25 °C.[1]
  - It is soluble in common organic solvents such as ethanol, acetone, and diethyl ether.[3][6]

- **Refractive Index:** The refractive index is consistently reported as 1.418 at 20 °C for the sodium D-line ( $n_{20/D}$ ).<sup>[1][4][10]</sup> Some sources provide a slightly broader range of 1.417 to 1.419.<sup>[6][7]</sup>

## Experimental Protocols for Property Determination

The following are detailed methodologies for determining the key physical properties of liquid alcohols like **2-Methyl-1-pentanol**. These are generalized protocols based on standard laboratory practices and recognized testing methods.

### Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and accurate method for its determination is through simple distillation.

- **Apparatus:** Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- **Procedure:**
  - A sample of **2-Methyl-1-pentanol** (typically 20-30 mL) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
  - The apparatus is assembled with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
  - The heating mantle is turned on, and the liquid is heated to its boiling point.
  - As the liquid boils, the vapor rises, enters the condenser, is cooled by circulating water, and condenses back into a liquid, which is collected in the receiving flask.
  - The temperature is recorded when the distillation rate is steady and the temperature on the thermometer remains constant. This constant temperature is the boiling point of the liquid.

- The atmospheric pressure should be recorded at the time of the experiment, as boiling point is pressure-dependent.

## Determination of Density (Electronic Densimetry)

Modern electronic densimeters provide a rapid and highly accurate method for determining the density of liquids. This method is based on measuring the oscillation period of a U-shaped tube filled with the sample.

- Apparatus: Digital density meter.
- Procedure:
  - The instrument is calibrated using two standards of known density, typically dry air and ultrapure water.
  - The measuring cell, a U-shaped borosilicate glass tube, is cleaned and dried.
  - A small sample of **2-Methyl-1-pentanol** is injected into the measuring cell, ensuring no air bubbles are present.
  - The U-tube is electromagnetically excited to oscillate at its characteristic frequency. This frequency changes depending on the mass of the liquid in the tube.
  - The instrument measures the period of oscillation and, based on the calibration, calculates and displays the density of the sample at a controlled temperature (e.g., 20 °C or 25 °C).

## Determination of Water Solubility (Shake-Flask Method)

The shake-flask method is a classical and widely used technique for determining the solubility of a substance in water.

- Apparatus: Erlenmeyer flask with a stopper, mechanical shaker or magnetic stirrer, constant temperature water bath, analytical balance, and a suitable analytical instrument for quantification (e.g., gas chromatograph).
- Procedure:

- An excess amount of **2-Methyl-1-pentanol** is added to a known volume of distilled or deionized water in the Erlenmeyer flask.
- The flask is sealed and placed in a constant temperature water bath (e.g., 25 °C).
- The mixture is agitated using a mechanical shaker or magnetic stirrer for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- After agitation, the mixture is allowed to stand undisturbed in the constant temperature bath to allow for phase separation.
- A sample of the aqueous phase is carefully withdrawn, ensuring that no undissolved droplets of the alcohol are included. This may require centrifugation or filtration.
- The concentration of **2-Methyl-1-pentanol** in the aqueous sample is then determined using a suitable analytical technique, such as gas chromatography, by comparing the response to a series of calibration standards.

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much light bends, or refracts, when it passes through a substance. It is a characteristic property that is useful for identification and purity assessment.

- Apparatus: Abbe refractometer, a constant temperature water circulator, and a light source (typically a sodium lamp or a white light source with a compensator).
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index, such as distilled water.
  - The temperature of the prisms is controlled to a specific temperature (e.g., 20 °C) using the circulating water bath.
  - A few drops of the **2-Methyl-1-pentanol** sample are placed on the surface of the measuring prism.

- The prisms are closed, and the light source is positioned to illuminate the prisms.
- While looking through the eyepiece, the control knobs are adjusted to bring the dividing line between the light and dark fields into sharp focus at the intersection of the crosshairs.
- If using a white light source, the chromaticity compensator is adjusted to eliminate any color fringe at the borderline.
- The refractive index is read directly from the instrument's scale.

## Determination of Flash Point (Closed-Cup Method)

The flash point is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source. Closed-cup methods are commonly used for regulatory purposes as they generally give lower, more conservative values than open-cup methods. Standard methods include ASTM D56 (Tag Closed-Cup) and ASTM D93 (Pensky-Martens Closed-Cup).

- Apparatus: A closed-cup flash point tester (e.g., Tag or Pensky-Martens apparatus).
- Procedure (Generalized):
  - The sample cup is filled with **2-Methyl-1-pentanol** to a specified level.
  - The lid, which contains an ignition source (a small flame or an electric igniter) and an opening mechanism, is securely placed on the cup.
  - The sample is heated at a slow, constant rate.
  - At regular temperature intervals, the ignition source is dipped into the vapor space above the liquid surface through the opening in the lid.
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a brief flash.
  - The observed flash point is corrected for any deviation from standard atmospheric pressure.

## Visualization of Methodological Workflow

While Graphviz is a powerful tool for visualizing pathways and complex workflows, the experimental protocols for determining fundamental physical properties are generally linear and sequential. A graphical representation would not add significant clarity beyond the detailed textual descriptions provided above. For instance, the workflow for a boiling point determination is a straightforward sequence of steps: sample preparation, apparatus assembly, heating, observation, and recording of the constant temperature. Similarly, other protocols follow a linear progression of calibration, sample introduction, measurement, and data recording. Therefore, the use of Graphviz diagrams is not applicable for illustrating these specific experimental procedures.

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